

Proper Disposal of NPEC-caged-(S)-AMPA: A Safety and Operations Guide

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Compound of Interest

Compound Name: NPEC-caged-(S)-AMPA

Cat. No.: B560274

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For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical information for the proper disposal of **NPEC-caged-(S)-AMPA**, a photolabile agonist of the AMPA receptor. Adherence to these procedures is critical to ensure personnel safety and compliance with environmental regulations. This guide is intended for researchers, scientists, and drug development professionals familiar with handling chemical reagents in a laboratory setting.

Chemical and Physical Data

A summary of the key quantitative data for **NPEC-caged-(S)-AMPA** is presented below. This information is crucial for safe handling and in the event of an emergency.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₇ N ₃ O ₈	[1][2]
Molecular Weight	379.32 g/mol	[1]
CAS Number	1257323-84-4	
Purity	≥98%	
Appearance	Powder	
Storage Temperature	-20°C	
Solubility	Soluble to 5 mM in water (with gentle warming) and to 100 mM in DMSO	

Disposal Protocol: A Step-by-Step Guide

The proper disposal of **NPEC-caged-(S)-AMPA**, like all laboratory chemicals, must be handled systematically to minimize risks. The primary route of disposal is through a licensed hazardous waste management company. Under no circumstances should this compound be disposed of down the drain or in regular trash.

Personal Protective Equipment (PPE)

Before handling **NPEC-caged-(S)-AMPA** for any purpose, including disposal, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Nitrile gloves.
- Body Protection: Laboratory coat.

Preparing for Disposal

All waste containing **NPEC-caged-(S)-AMPA**, whether in solid form, in solution, or as contaminated labware, must be segregated and prepared for collection by a certified

hazardous waste disposal service.

- Solid Waste:
 - Collect any unused or expired solid **NPEC-caged-(S)-AMPA** in its original container or a clearly labeled, sealed container.
 - Label the container as "Hazardous Waste" and clearly indicate the contents: "**NPEC-caged-(S)-AMPA**".
- Liquid Waste (Solutions):
 - Collect all aqueous and solvent-based solutions containing **NPEC-caged-(S)-AMPA** in a dedicated, sealed, and shatter-proof container.
 - Do not mix with other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
 - Label the container as "Hazardous Waste" and list all components, including solvents and the estimated concentration of **NPEC-caged-(S)-AMPA**.
- Contaminated Labware:
 - Disposable items such as pipette tips, microfuge tubes, and gloves that have come into contact with **NPEC-caged-(S)-AMPA** should be collected in a designated, sealed hazardous waste bag or container.
 - Label the container as "Hazardous Waste - Contaminated Sharps/Labware" and specify the contaminant "**NPEC-caged-(S)-AMPA**".

Spill Management

In the event of a spill, immediate and appropriate action is required:

- Alert Personnel: Notify others in the immediate area of the spill.
- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the vicinity.

- Don PPE: Wear appropriate PPE as listed above.
- Containment: For a solid spill, carefully sweep or vacuum the material into a designated hazardous waste container. Avoid generating dust. For a liquid spill, absorb with an inert material (e.g., vermiculite, sand, or chemical absorbent pads).
- Decontamination: Clean the spill area with a suitable solvent (e.g., ethanol) followed by soap and water. Collect all cleaning materials as hazardous waste.

Arranging for Disposal

Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to arrange for the pickup and proper disposal of the collected hazardous waste. Provide them with a full inventory of the waste.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and steps for the proper disposal of **NPEC-caged-(S)-AMPA**.

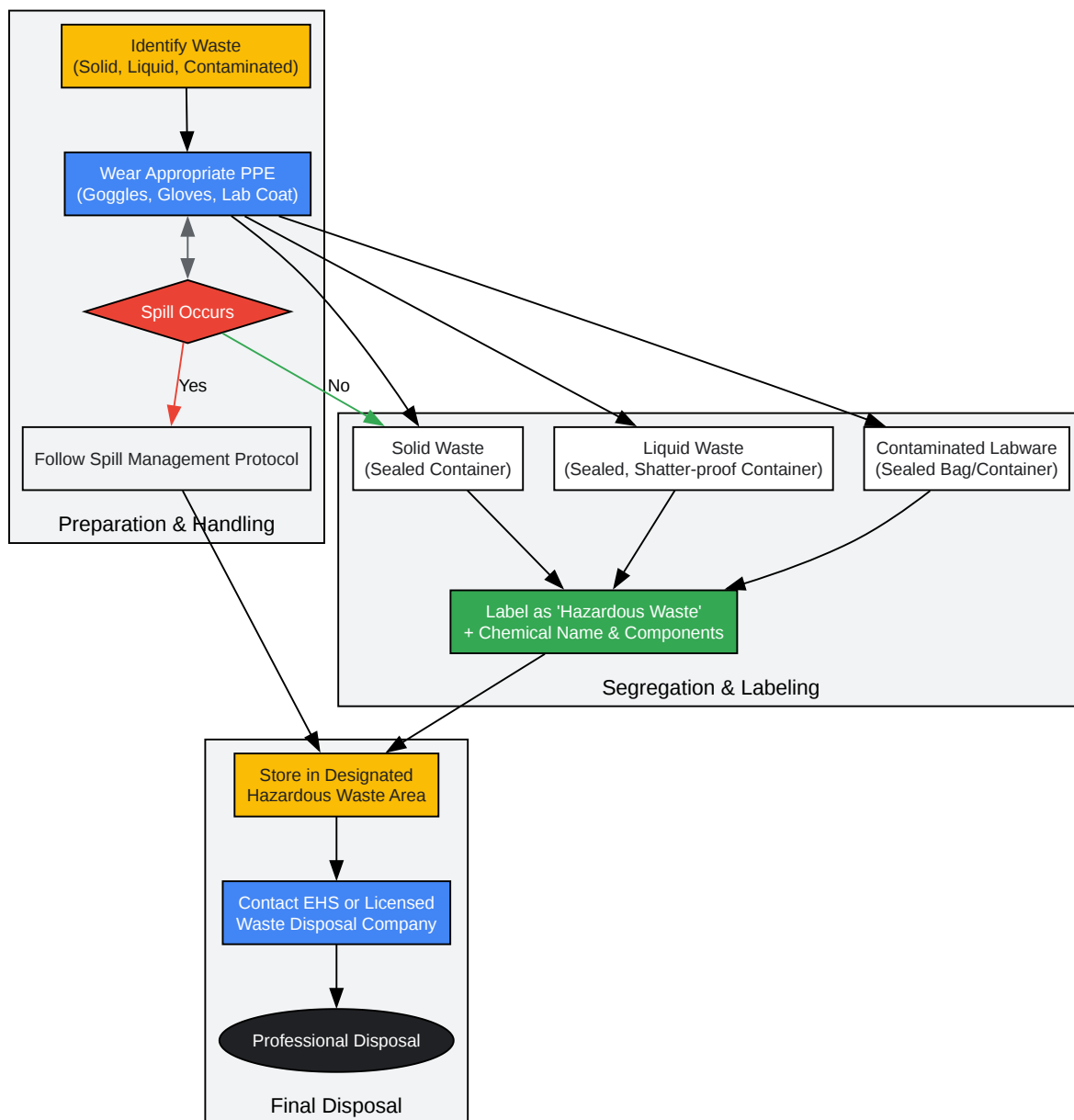


Figure 1: Disposal Workflow for NPEC-caged-(S)-AMPA

[Click to download full resolution via product page](#)Caption: Disposal Workflow for **NPEC-caged-(S)-AMPA**.

Experimental Protocols Cited

This document is based on standard laboratory safety protocols for handling chemical waste and does not cite specific experimental results. The procedures outlined are derived from general best practices in chemical hygiene and waste management. Always consult your institution's specific guidelines and the Safety Data Sheet (SDS) for any chemical before handling. If an SDS is not readily available, treat the substance as hazardous.

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References

- 1. scbt.com [scbt.com]
- 2. NPEC-caged-(S)-AMPA - Immunomart [immunomart.com]
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